

Ticarcillin Disodium Salt: A Technical Guide to Solubility in Laboratory Media

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Compound of Interest

Compound Name: *Ticarcillin sodium*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of ticarcillin disodium salt in various laboratory media. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental protocols, and visual representations of key concepts.

Executive Summary

Ticarcillin disodium salt is a semisynthetic carboxypenicillin antibiotic with a broad spectrum of activity, particularly against Gram-negative bacteria such as *Pseudomonas aeruginosa*. Its efficacy in various in vitro and in vivo models relies on its solubility and stability in different laboratory media. This guide summarizes the available solubility data, provides detailed experimental procedures for solubility determination and stock solution preparation, and illustrates the underlying mechanism of action and experimental workflows.

Solubility Data

The solubility of ticarcillin disodium salt is a critical factor for its use in microbiological and pharmacological studies. The following table summarizes the quantitative solubility data in various solvents and laboratory media.

Solvent/Medium	Temperature	Solubility	Reference(s)
Water	25°C	≥ 100 mg/mL	[1]
Water	Not Specified	50 mg/mL	
Phosphate Buffered Saline (PBS), pH 7.2	Not Specified	~10 mg/mL	[2]
Dimethyl sulfoxide (DMSO)	Not Specified	125 mg/mL	[1]
Dimethylformamide (DMF)	Not Specified	~20 mg/mL	[2]
Ethanol	Not Specified	~2 mg/mL	[2]
Luria-Bertani (LB) Broth	Not Specified	Sufficient for standard working concentrations (e.g., 100 µg/mL)	Inferred from[3][4]
Mueller-Hinton (MH) Broth	Not Specified	Sufficient for MIC testing (e.g., 0.016-256 µg/mL)	Inferred from[5][6]

Note: While specific quantitative solubility limits in complex microbiological media like LB Broth and Mueller-Hinton Broth are not extensively published, ticarcillin disodium salt is routinely used in these media for antibiotic susceptibility testing and as a selective agent.[3][4][5] This indicates that its solubility is sufficient for achieving the effective working concentrations required for these applications.

Experimental Protocols

Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This protocol outlines a standardized method for determining the equilibrium solubility of ticarcillin disodium salt in a given laboratory medium.

Materials:

- Ticarcillin disodium salt (crystalline powder)
- Solvent/medium of interest (e.g., Water, PBS, LB Broth)
- Sterile conical tubes or flasks with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Sterile syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or a validated spectrophotometric method for quantification
- Calibrated pH meter

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of ticarcillin disodium salt to a known volume of the solvent/medium in a sterile conical tube or flask. The exact amount should be well above the expected solubility.
 - Seal the container tightly to prevent solvent evaporation.
- Equilibration:
 - Place the container in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C).
 - Agitate the suspension at a constant speed for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined empirically by taking measurements at various time points until the concentration of the solute in the supernatant remains constant.

- Phase Separation:
 - After equilibration, remove the container from the shaker and let it stand to allow the undissolved solid to settle.
 - To separate the supernatant from the undissolved solid, centrifuge the suspension at a high speed (e.g., 10,000 x g for 15 minutes).
 - Carefully collect the clear supernatant using a sterile pipette, avoiding disturbance of the pellet.
 - For further clarification and removal of any remaining particulates, filter the supernatant through a 0.22 μm syringe filter into a clean, sterile tube.
- Quantification:
 - Measure the concentration of ticarcillin disodium salt in the clear filtrate using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
 - Prepare a standard curve with known concentrations of ticarcillin disodium salt to accurately determine the concentration in the experimental sample.
- Data Reporting:
 - Express the solubility in mg/mL or Molarity (mol/L) at the specified temperature.
 - Record the final pH of the saturated solution.

Protocol for Preparation of a Sterile Stock Solution

This protocol describes the preparation of a sterile, concentrated stock solution of ticarcillin disodium salt for use in cell culture and microbiology experiments.

Materials:

- Ticarcillin disodium salt (crystalline powder)
- Sterile, high-purity water or appropriate solvent

- Sterile conical tubes or vials
- Vortex mixer
- Sterile syringe filters (0.22 μ m)
- Sterile syringes
- Aseptic working environment (e.g., laminar flow hood)

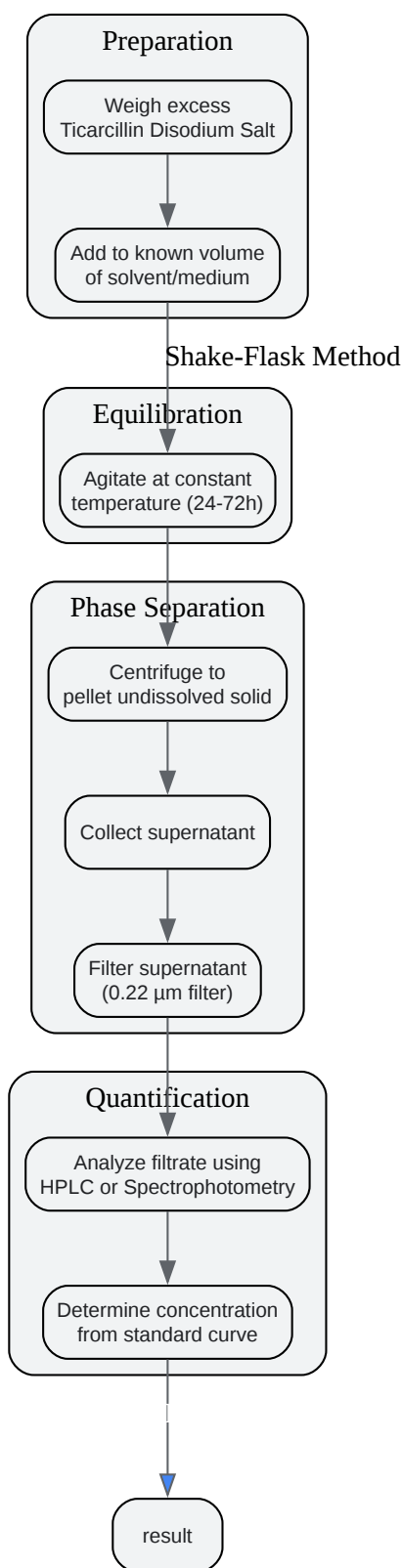
Procedure:

- Calculation:
 - Determine the desired concentration and volume of the stock solution. For example, to prepare 10 mL of a 100 mg/mL stock solution, you will need 1 g of ticarcillin disodium salt.
- Dissolution:
 - In an aseptic environment, weigh the required amount of ticarcillin disodium salt powder and transfer it to a sterile conical tube.
 - Add a portion of the sterile solvent to the tube.
 - Vortex the mixture vigorously until the powder is completely dissolved. Add the remaining solvent to reach the final desired volume.
- Sterilization:
 - Draw the antibiotic solution into a sterile syringe.
 - Attach a sterile 0.22 μ m syringe filter to the syringe.
 - Filter the solution into a sterile, labeled container. This process removes any potential microbial contamination.
- Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes the risk of contamination from repeated use of the main stock and avoids multiple freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage. Aqueous solutions are generally not recommended to be stored for more than one day at 4°C.[\[2\]](#)

Visualizations

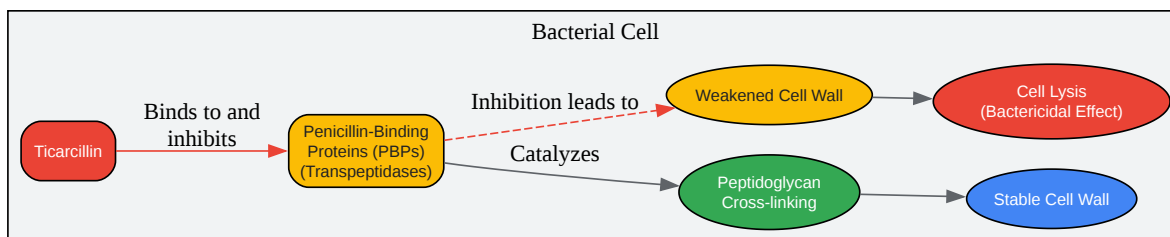
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the equilibrium solubility of ticarcillin disodium salt.

Mechanism of Action of Ticarcillin



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Caption: Ticarcillin's mechanism of action: Inhibition of bacterial cell wall synthesis.

Conclusion

This technical guide provides a centralized resource for understanding the solubility of ticarcillin disodium salt in common laboratory settings. The compiled data and detailed protocols are intended to aid researchers in the accurate preparation and application of ticarcillin solutions, ensuring the reliability and reproducibility of experimental results. The provided diagrams offer a clear visual representation of both the practical workflow for solubility determination and the fundamental mechanism of ticarcillin's antibacterial action.

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